

Application Note: HPLC Method for the Analysis of Tri-Salicylic Acid

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Compound of Interest

Compound Name: *Tri-Salicylic acid*

CAS No.: 85531-17-5

Cat. No.: B569561

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Tri-salicylic acid and its derivatives are utilized in pharmaceutical formulations for their anti-inflammatory and analgesic properties. Accurate and reliable analytical methods are crucial for the quality control and quantification of these compounds in drug development and manufacturing. This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the analysis of **tri-salicylic acid**, primarily through the quantification of salicylic acid, its active moiety, and a common related substance. The described method is a stability-indicating assay, capable of separating salicylic acid from its degradation products.

Principle

This method employs reversed-phase HPLC (RP-HPLC) with UV detection to separate and quantify salicylic acid. The chromatographic separation is achieved on a C18 stationary phase with an isocratic mobile phase consisting of a phosphate buffer and an organic modifier. This

methodology is based on established protocols for salicylic acid analysis in pharmaceutical dosage forms, such as choline magnesium trisalicylate tablets.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

1. Instrumentation and Chromatographic Conditions

A summary of the HPLC instrumentation and optimal chromatographic conditions is provided in the table below.

Parameter	Specification
HPLC System	Agilent 1100 series or equivalent with UV-Visible or Photodiode Array (PDA) detector
Column	Xorabax XBD C18 (150 x 4.6 mm, 5 µm) or equivalent
Mobile Phase	Phosphate buffer (pH 3.0) : Methanol (80:20 v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Detection Wavelength	230 nm
Column Temperature	Ambient
Run Time	8 minutes

2. Reagent and Standard Preparation

- Chemicals and Reagents: Methanol and Acetonitrile (HPLC grade), Dihydrogen potassium phosphate and phosphoric acid (AR grade).[\[1\]](#)[\[3\]](#)
- Mobile Phase Preparation: The mobile phase is prepared by mixing the phosphate buffer and methanol in the specified ratio. The resulting solution should be filtered through a 0.45 µm membrane filter and degassed prior to use.[\[1\]](#)[\[3\]](#)

- **Standard Stock Solution:** A stock solution of salicylic acid is prepared by dissolving a known amount of reference standard in the mobile phase to achieve a specific concentration.
- **Calibration Standards:** A series of calibration standards are prepared by diluting the stock solution with the mobile phase to cover the desired concentration range (e.g., 5-30 µg/mL).
[\[1\]](#)[\[2\]](#)

3. Sample Preparation

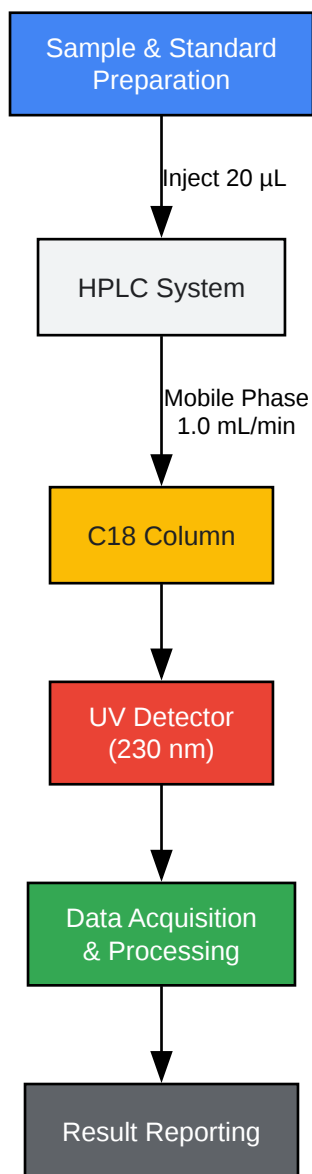
- **Tablet Sample Preparation:** For the analysis of trisalicylate tablets, a representative number of tablets (e.g., 20) are weighed and finely powdered to ensure homogeneity.[\[3\]](#) An amount of powder equivalent to a specific dose of salicylic acid is accurately weighed and transferred to a volumetric flask. The sample is dissolved in the mobile phase, sonicated to ensure complete dissolution, and then diluted to the final volume with the mobile phase.[\[3\]](#) The resulting solution is filtered through a 0.45 µm syringe filter before injection.[\[3\]](#)

Method Validation Summary

The analytical method was validated according to ICH guidelines, demonstrating its suitability for the intended purpose.[\[1\]](#)[\[2\]](#)

Validation Parameter	Result
Linearity (Concentration Range)	5-30 µg/mL
Correlation Coefficient (R ²)	0.999
Regression Equation	y = 30.55x + 5.302
Retention Time	4.6 min
Accuracy (% Recovery)	Evaluated at 50%, 100%, and 150% of the nominal concentration
Precision (RSD%)	Within acceptable limits
Specificity	The method is stability-indicating, showing no interference from excipients or degradation products. Salicylic acid was found to be more susceptible to alkaline degradation. [1] [2]

Experimental Workflow



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Caption: HPLC analysis workflow for **Tri-Salicylic acid**.

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References

- [1. longdom.org \[longdom.org\]](#)
- [2. Stability Indicating RP-HPLC method Development and Validation of Salicylic Acid in Choline Magnesium Trisalicylate \(Trilisate\) Tablets | Semantic Scholar \[semanticscholar.org\]](#)
- [3. longdom.org \[longdom.org\]](#)
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